Application Notes: (E,E)-2,4-Nonadienal as a Food Flavoring Agent

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Compound of Interest

Compound Name:	*2,4-Nonadienal*
CAS No.:	*6750-03-4*
Cat. No.:	*B1237559*

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Introduction: The Ubiquitous Flavor of Fat

(E,E)-**2,4-Nonadienal** is a nine-carbon α,β-unsaturated aldehyde that stands as one of the most impactful aroma chemicals in the food industry. It is the principal compound responsible for the characteristic flavor of deep-fried foods and contributes significantly to the flavor profiles of cooked meats, poultry, and a wide array of other processed foods.[1] Its genesis is intrinsically linked to the oxidative degradation of polyunsaturated fatty acids (PUFAs), particularly linoleic acid.[2] This dual nature—being both a marker of lipid oxidation and a potent, desirable flavoring agent—makes a thorough understanding of its properties and application critical for food scientists and product developers.

This guide provides a comprehensive technical overview of (E,E)-**2,4-Nonadienal**, covering its sensory characteristics, formation pathways, application protocols, and analytical methodologies. The focus is on providing actionable insights and robust protocols to enable precise and effective use of this compound in food formulation and quality control.

Physicochemical and Sensory Profile

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Key Properties

The commercial product is typically the (E,E)-isomer, which is the most sensorially active. Food grade specifications often require a minimum of 89% purity as a sum of isomers.[3]

Property	Value	Reference
Chemical Name	(2E,4E)-Nona-2,4-dienal	[3]
FEMA Number	3212	[4]
JECFA Number	1185	[4]
CAS Number	5910-87-2	[3]
Molecular Formula	$C_9H_{14}O$	[5]
Molecular Weight	138.21 g/mol	[5]
Appearance	Colorless to pale yellow liquid	[5]
Odor Profile	Potent, fatty, waxy, green, with cucumber, melon, and floral nuances.[1][3]	
Flavor Profile	Fatty (reminiscent of chicken fat), fried, with citrus peel and waxy notes.[1]	
Solubility	Insoluble in water; soluble in ethanol and fixed oils.	[5]
Boiling Point	97-98 °C at 10 mmHg	[5]
Density	0.862 g/mL at 25 °C	[3]

The Importance of Isomeric Form

2,4-Nonadienal can exist in four geometric isomers: (E,E), (E,Z), (Z,E), and (Z,Z). The (E,E)-isomer possesses the most characteristic and potent fatty-fried aroma and is the primary target of industrial synthesis for flavor applications. Other isomers may contribute different,

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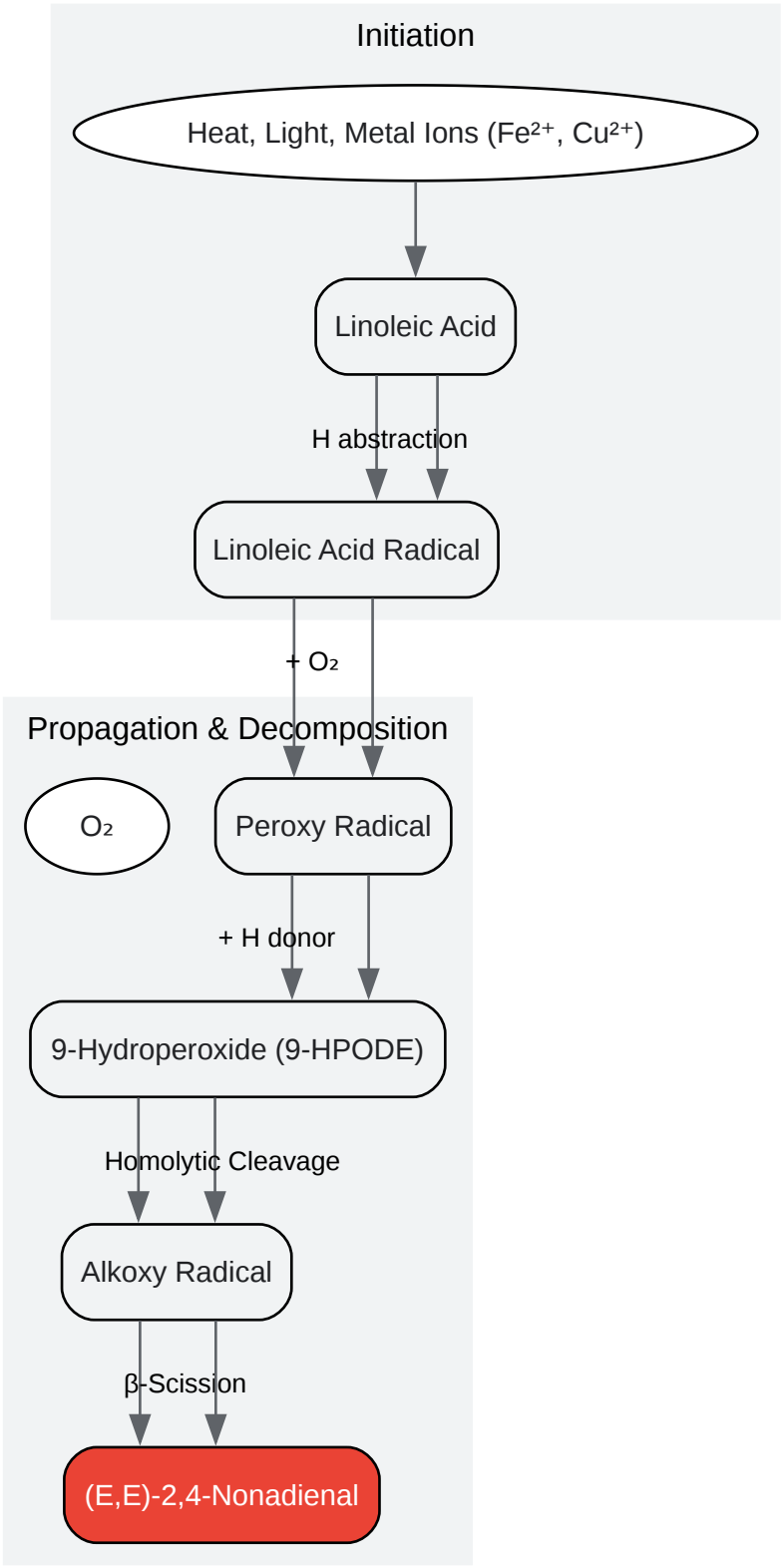
sometimes less desirable, green or earthy notes. Therefore, quality control of the raw material must include verification of the isomeric distribution.

Mechanism of Formation & Natural Occurrence

2,4-Nonadienal is not typically biosynthesized directly in fresh foods but is a secondary product of lipid autoxidation. The primary precursor in most food systems is linoleic acid, an omega-6 fatty acid abundant in vegetable oils, nuts, and animal fats.

The formation is a free-radical-mediated process initiated by factors like heat, light, or metal ions. The key intermediate is the 9-hydroperoxide of linoleic acid (9-HPODE), which undergoes subsequent cleavage to yield (E,E)-**2,4-Nonadienal**.

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Caption: Simplified pathway of **2,4-Nonadienal** formation from linoleic acid.

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Natural Occurrence: Due to this formation mechanism, (E,E)-**2,4-Nonadienal** is found in a vast range of foods, including cooked beef, chicken, pork, fried potatoes, roasted peanuts, avocado, and butter.[3]

Application Guidelines & Protocols

Recommended Dosage

(E,E)-**2,4-Nonadienal** is a high-impact flavor chemical and must be dosed with precision. The following are typical starting dosage ranges in the final product. Sensory evaluation is required to determine the optimal level for a specific matrix.

Food Category	Typical Use Level (ppm)	Maximum Use Level (ppm)
Non-alcoholic Beverages	0.05	1.0
Frozen Dairy / Desserts	2.0	7.0
Soft Candy	2.0	8.0
Gelatins & Puddings	1.0	5.0
Meat Products & Sausages	3.0	18.0
Gravies & Soups	0.2	2.0
Ready-to-eat Savories	3.0	5.0

Data synthesized from The Good Scents Company[1]

Protocol for Incorporation into a Food Matrix

Causality: As an oil-soluble molecule (Log P ≈ 2.7), **2,4-Nonadienal** requires a carrier system for effective and homogenous dispersion in aqueous or low-fat food systems. Direct addition to a water-based matrix will result in poor solubility, localization ("hot spots"), and potential for rapid oxidative degradation at the oil-water interface.

Objective: To create a stable stock solution of **2,4-Nonadienal** for accurate dosing into a food product.

Materials:

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- (E,E)-**2,4-Nonadienal** (Food Grade)
- Solvent/Carrier: Propylene Glycol (PG), Triacetin, or Ethanol (95%)
- Glass vials or bottles
- Calibrated pipette or analytical balance

Procedure:

- Solvent Selection:
  - Propylene Glycol (PG): Preferred for most applications due to its excellent solvency, stability, and regulatory acceptance.
  - Triacetin: Suitable for applications where fat is present; can contribute to a creamy mouthfeel.
  - Ethanol: Excellent solvent but can be too volatile for high-heat processes. Best for beverage applications.
- Stock Solution Preparation (e.g., 1% Solution):
  - Tare a clean, dry glass container on an analytical balance.
  - Add 99.0 g of the selected solvent (e.g., Propylene Glycol).
  - Add 1.0 g of (E,E)-**2,4-Nonadienal** directly into the solvent.
  - Seal the container and mix thoroughly by inversion or vortexing until fully dissolved. This creates a 10,000 ppm stock solution.
- Application to an Aqueous System (e.g., a Savory Gravy):
  - Target Concentration: 1 ppm in the final product.
  - Calculation: To achieve 1 ppm (1 mg/kg) in a 1000 g batch of gravy, you need 1 mg of **2,4-Nonadienal**.

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- Dosing: Using the 1% (10,000 ppm) stock solution, you would add 0.1 g of the solution to the 1000 g batch (1000 g * (1 ppm / 10,000 ppm) = 0.1 g).
- Incorporation: Add the stock solution during a liquid phase of production, preferably with good agitation or shear to ensure even dispersion. In an emulsion system like a gravy or sauce, add the flavor solution to the oil phase before homogenization for optimal distribution.[6]

- Storage: Store the stock solution in a tightly sealed container in a cool, dark place (refrigeration is recommended) to minimize oxidation and volatilization.

Stability and Matrix Interactions

Aldehydes are inherently reactive molecules. Their stability in a food matrix is influenced by several factors:

- Oxidation: The conjugated double bonds and the aldehyde group are susceptible to oxidation, which can lead to a loss of the desired flavor and the formation of off-notes (e.g., carboxylic acids).[2][7] The presence of antioxidants (e.g., tocopherols, BHT) in the food matrix or flavor system can mitigate this.
- pH: While relatively stable at acidic to neutral pH, aldehydes can undergo aldol condensation or other reactions under strongly alkaline conditions.
- Heat Processing: **2,4-Nonadienal** is relatively volatile. During high-heat processes like baking or retorting, some flavor loss is expected. Encapsulation technologies can be employed to protect the flavor until consumption.
- Matrix Binding: In protein-rich systems, **2,4-Nonadienal** can form Schiff bases with amino groups of amino acids (especially lysine), which can alter flavor perception and release. In high-fat systems, its hydrophobic nature causes it to be sequestered in the lipid phase, lowering its volatility and perceived intensity.[8][9]

Analytical Protocols for Quality Control

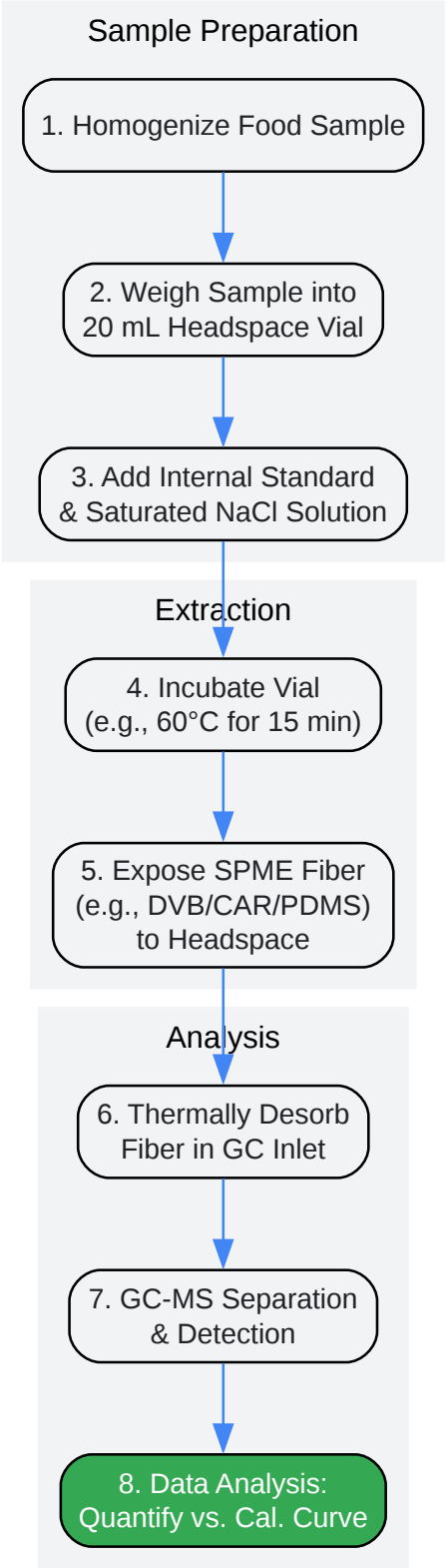
Accurate quantification of **2,4-Nonadienal** is essential for both quality control of the raw material and for analyzing its concentration in finished food products.

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Protocol 1: Headspace SPME-GC-MS Analysis

Rationale: This method is ideal for analyzing volatile compounds in complex food matrices. Headspace Solid-Phase Microextraction (HS-SPME) isolates volatiles from the non-volatile matrix, minimizing instrument contamination and providing a clean extract for analysis by Gas Chromatography-Mass Spectrometry (GC-MS). A polar GC column is chosen to effectively separate aldehydes.[10][11]

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Caption: Experimental workflow for HS-SPME-GC-MS analysis of **2,4-Nonadienal**.

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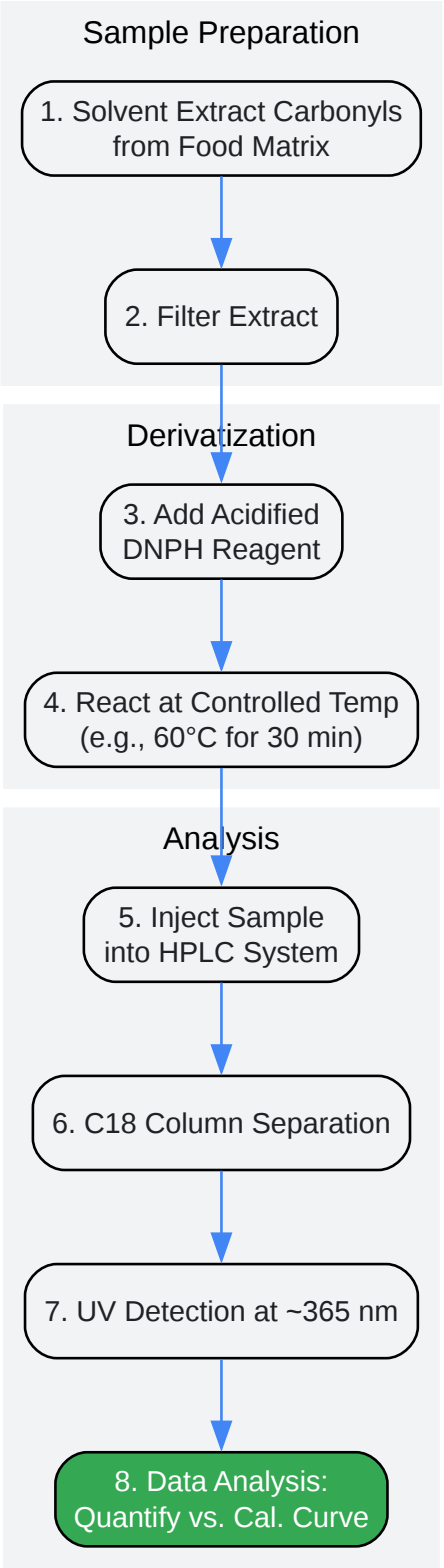
Detailed Parameters:

- Sample Preparation:
  - Weigh 2-5 g of homogenized sample into a 20 mL headspace vial.
  - Add an internal standard (e.g., 2-methylundecanal).
  - Add 5 mL of saturated NaCl solution to increase the volatility of the analytes.
- HS-SPME:
  - Fiber: 50/30 µm Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS).
  - Incubation/Extraction: 60 °C for 30 minutes with agitation.
- GC-MS System:
  - Inlet: 250 °C, Splitless mode.
  - Column: Polar wax column (e.g., DB-WAX, HP-INNOWAX), 30 m x 0.25 mm x 0.25 µm. [10][11]
  - Carrier Gas: Helium at 1.0 mL/min.
  - Oven Program: Start at 40 °C (hold 3 min), ramp at 4 °C/min to 100 °C, then ramp at 8 °C/min to 230 °C (hold 5 min).[11]
  - MS: Electron Ionization (EI) at 70 eV. Scan range m/z 35-350. For quantification, use Selected Ion Monitoring (SIM) of characteristic ions (e.g., m/z 69, 81, 95, 138).

Protocol 2: HPLC-UV Analysis with DNPH Derivatization

Rationale: This method is a robust technique for quantifying carbonyl compounds. Aldehydes are not strongly UV-active, so derivatization with 2,4-dinitrophenylhydrazine (DNPH) is necessary. This reaction produces a stable hydrazone derivative that is highly responsive to UV detection around 365 nm, enabling sensitive quantification via High-Performance Liquid Chromatography (HPLC).[12][13][14]

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Caption: Experimental workflow for HPLC-UV analysis via DNPH derivatization.

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Detailed Parameters:

- Sample Extraction:
  - Extract carbonyls from the sample using an appropriate solvent (e.g., acetonitrile or dichloromethane).
- Derivatization:
  - Prepare a DNPH solution (e.g., 0.5 mg/mL) in acetonitrile with ~0.5% phosphoric acid.
  - Mix the sample extract with the DNPH reagent in excess.
  - React at 60 °C for 30 minutes in a sealed vial.[14]
- HPLC-UV System:
  - Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).[14]
  - Mobile Phase: A gradient of Acetonitrile and Water.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV detector set to 365 nm.[12][14]
  - Quantification: Calibrate using an authentic standard of (E,E)-**2,4-Nonadienal**-DNPH derivative.

Regulatory Status & Safety

(E,E)-**2,4-Nonadienal** is recognized as a safe flavoring substance by major international regulatory bodies when used at appropriate levels in food.

- FEMA GRAS: It is listed as Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association, with FEMA number 3212.[4]
- JECFA: The Joint FAO/WHO Expert Committee on Food Additives has evaluated **2,4-Nonadienal** and concluded there is "No safety concern at current levels of intake when used

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as a flavouring agent".[4]

As with all α,β-unsaturated aldehydes, it is a reactive molecule. Standard industry practices for handling chemicals, including the use of personal protective equipment (gloves, safety glasses), should be followed.

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